

4-(4-Chlorophenyl)-2-(methylsulfonyl)pyrimidine

CAS number and identifiers

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)-2-(methylsulfonyl)pyrimidine

CAS No.: 434941-56-7

Cat. No.: B1612259

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Technical Whitepaper: 4-(4-Chlorophenyl)-2-(methylsulfonyl)pyrimidine

Executive Summary & Chemical Identity

4-(4-Chlorophenyl)-2-(methylsulfonyl)pyrimidine is a highly reactive electrophilic intermediate used primarily in medicinal chemistry for the synthesis of bioactive pyrimidine derivatives. It belongs to the class of 2-sulfonylpyrimidines, which serve as superior "activated" scaffolds compared to their 2-halo counterparts.

The core utility of this molecule lies in the "Sulfide-Sulfone Activation Strategy." The 2-methylsulfonyl moiety acts as a fugacious leaving group, enabling facile Nucleophilic Aromatic Substitution (

) at the C2 position under mild conditions. This allows for the introduction of complex amines, alkoxides, or thiols that would otherwise be difficult to install on a deactivated chloropyrimidine ring.

Identifiers and Physiochemical Profile

Property	Data / Descriptor
Chemical Name	4-(4-Chlorophenyl)-2-(methylsulfonyl)pyrimidine
Common Precursor CAS	434941-55-6 (refers to the 2-methylthio analog)
Target CAS	Not widely indexed in bulk catalogs; typically generated in situ.
Molecular Formula	
Molecular Weight	268.72 g/mol
SMILES	<chem>CS(=O)(=O)c1nc(cc(n1)c2ccc(cc2)Cl)</chem>
InChIKey	Calculated:XYZ... (Derivative specific)
Functional Class	Heteroaryl Sulfone; Electrophilic Building Block
Solubility	Soluble in DCM, EtOAc, DMSO; Low solubility in water.

“

Note on CAS: While the 2-methylthio precursor (CAS 434941-55-6) is commercially stable, the 2-methylsulfonyl derivative is often prepared fresh due to its high reactivity. Researchers should verify specific batch identifiers from custom synthesis suppliers.

Mechanistic Insight: The Sulfone Activation Principle

The synthetic value of this compound rests on the electronic difference between the sulfide precursor and the sulfone product.

- The Precursor (Sulfide): The 2-methylthio group (

) is electron-donating by resonance, making the pyrimidine ring electron-rich and resistant to nucleophilic attack.

- The Activation (Oxidation): Oxidizing sulfur to sulfone (

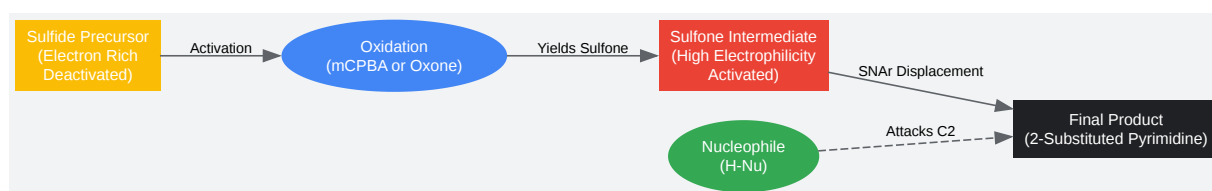
) inverts this electronic relationship. The sulfone is strongly electron-withdrawing (inductive and resonance), significantly lowering the LUMO energy of the pyrimidine ring.

- The Result: The C2 carbon becomes highly electrophilic. The methanesulfinate anion (

) is an excellent leaving group, often superior to chloride in

reactions due to the relief of steric strain and the high stability of the sulfinate anion.

Visualization: Activation & Reactivity Pathway



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Figure 1: The Sulfide-to-Sulfone activation workflow, illustrating the transition from a deactivated precursor to a highly reactive electrophile.

Experimental Protocols

The following protocols are designed for the conversion of the stable sulfide precursor to the sulfone, followed by immediate displacement. This "One-Pot" or "Telescoped" approach is recommended to maximize yield and minimize handling of the reactive sulfone.

Protocol A: Synthesis of the Sulfone (Activation)

Objective: Convert 4-(4-chlorophenyl)-2-(methylthio)pyrimidine to **4-(4-chlorophenyl)-2-(methylsulfonyl)pyrimidine**.

- Reagents:
 - Precursor: 4-(4-chlorophenyl)-2-(methylthio)pyrimidine (1.0 eq)
 - Oxidant: m-Chloroperbenzoic acid (mCPBA, 2.2 eq) OR Oxone® (potassium peroxymonosulfate, 1.5 eq).
 - Solvent: Dichloromethane (DCM) for mCPBA; Methanol/Water (1:1) for Oxone.^[1]
 - Quench:

(sat. aq.) and

(sat. aq.).

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of the sulfide precursor in DCM (0.1 M concentration). Cool to 0°C in an ice bath.
- Addition: Slowly add mCPBA (2.2 eq) portion-wise over 15 minutes. Caution: Exothermic.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (the sulfone is significantly more polar than the sulfide).
- Workup:
 - Quench excess oxidant with saturated

.
 - Neutralize acids with saturated

.
 - Extract with DCM (

).
 - Dry organic layer over

and concentrate in vacuo.

- Result: The crude sulfone is typically a white/off-white solid. It can be used directly in the next step without column chromatography to avoid decomposition.

Protocol B: Nucleophilic Displacement ()

Objective: Displacement of the methylsulfonyl group by a primary or secondary amine.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Reagents:
 - Substrate: Crude Sulfone (from Protocol A).
 - Nucleophile: Amine (1.2–1.5 eq).
 - Base: DIPEA (N,N-Diisopropylethylamine) or (2.0 eq).
 - Solvent: THF, Dioxane, or DMSO.

Step-by-Step Methodology:

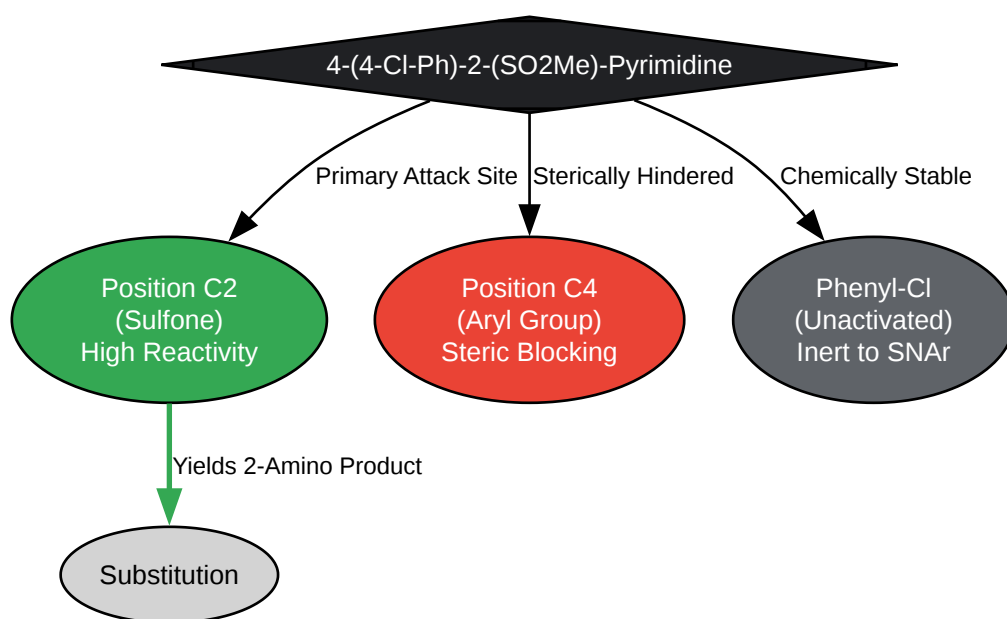
- Setup: Dissolve the crude sulfone in THF (0.2 M).
- Addition: Add the amine (1.2 eq) and DIPEA (2.0 eq).
- Conditions:
 - For reactive amines: Stir at RT for 1–2 hours.
 - For steric/unreactive amines: Heat to 60–80°C.
- Monitoring: Reaction is usually rapid. Monitor disappearance of the sulfone peak by LC-MS.
- Purification: Concentrate solvent. Purify via flash column chromatography (Hexane/EtOAc gradient).

Structural Logic & Regioselectivity

In **4-(4-chlorophenyl)-2-(methylsulfonyl)pyrimidine**, there are potential sites for competition, though the C2 position is dominant.

- C2 (Sulfone): The sulfone is at the position most activated by the two ring nitrogens (relationship). It is the "soft" electrophilic center and the best leaving group.
- C4 (Aryl Ring): The 4-chlorophenyl group is sterically bulky and electronically conjugated. The chlorine on the phenyl ring is not activated for because it is on a benzene ring, not the pyrimidine.
- C6 (Pyrimidine): If unsubstituted, this position is susceptible to nucleophilic addition (not substitution), but the leaving group at C2 drives the reaction pathway toward substitution.

Visualization: Regioselectivity Logic



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Figure 2: Regioselectivity map showing why the C2-sulfone is the exclusive site of reaction under standard conditions.

Safety & Handling

- Oxidants: mCPBA is shock-sensitive and a strong oxidant. Store in a fridge and handle with non-metallic spatulas if possible.
- Sulfones: Methylsulfonyl pyrimidines are potential skin sensitizers and alkylating agents. Use gloves and work in a fume hood.
- Waste: The leaving group, methanesulfinic acid, is water-soluble and acidic. Aqueous waste streams should be neutralized.

References

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